

Technical Guide: Fmoc-D-Thr-OH – Structural Analysis & Application in Peptide Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fmoc-D-Thr-OH*

CAS No.: *118609-38-4*

Cat. No.: *B1142321*

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Executive Summary

This technical guide provides a comprehensive analysis of **Fmoc-D-Thr-OH** (

- (9-Fluorenylmethyloxycarbonyl)-D-threonine), a critical building block in the synthesis of D-amino acid-containing peptides. While the L-isomer (Threonine) is standard in proteogenic peptides, the D-isomer is increasingly utilized in peptidomimetics to enhance proteolytic stability and induce specific secondary structures (e.g.,

-turns).

Critical Distinction: This guide specifically addresses **Fmoc-D-Thr-OH** (Free side-chain hydroxyl). Researchers must distinguish this from the more common Fmoc-D-Thr(tBu)-OH (tert-butyl protected). The choice between these two dictates the synthetic strategy: the free hydroxyl variant is reserved for post-synthetic modifications (e.g., O-glycosylation, phosphorylation) or lactonization strategies, whereas the tBu variant is standard for linear peptide elongation to prevent side reactions.

Part 1: Chemical Identity & Structural Analysis

Structural Composition

Fmoc-D-Thr-OH consists of a threonine backbone in the D-configuration (2R, 3S), protected at the

-terminus by the base-labile Fmoc group. The side chain contains an unprotected secondary hydroxyl group and a methyl group.

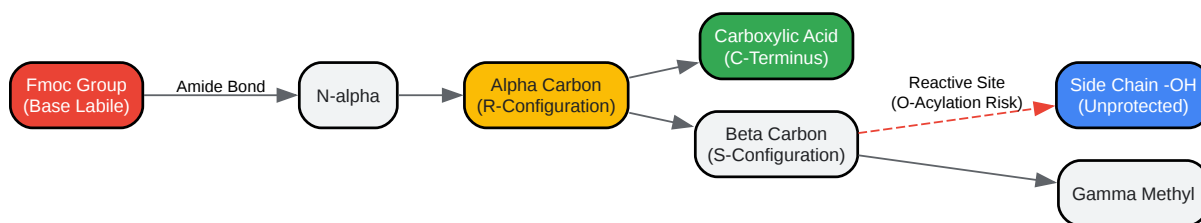
Stereochemical Note: Standard L-Threonine is (2S, 3R). Its enantiomer, D-Threonine, is (2R, 3S).[1] Allo-threonine forms would possess (2R, 3R) or (2S, 3S) configurations; purity checks must confirm the absence of allo-isomers.

Physicochemical Properties[2]

Property	Data	Note
Chemical Name	Fmoc-D-Thr-OH	Free side-chain version
CAS Number	157355-81-2	Primary identifier (Novabiochem) [1]
Alt.[1] CAS	118609-38-4	Generic/Vendor specific listings
Formula		
Molecular Weight	341.36 g/mol	
Appearance	White to off-white powder	Hygroscopic
Solubility	Soluble in DMF, NMP, DMSO	Poor solubility in DCM/Water
Purity Standard	98% (HPLC)	Critical to minimize D-allo-Thr
Storage	+2°C to +8°C	Keep desiccated

Structural Visualization

The following diagram illustrates the chemical connectivity, highlighting the reactive sites.



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Figure 1: Structural connectivity of **Fmoc-D-Thr-OH**. Note the unprotected Beta-Hydroxyl group, which presents a risk of O-acylation during activation if not handled correctly.

Part 2: Strategic Application (Expertise & Causality)

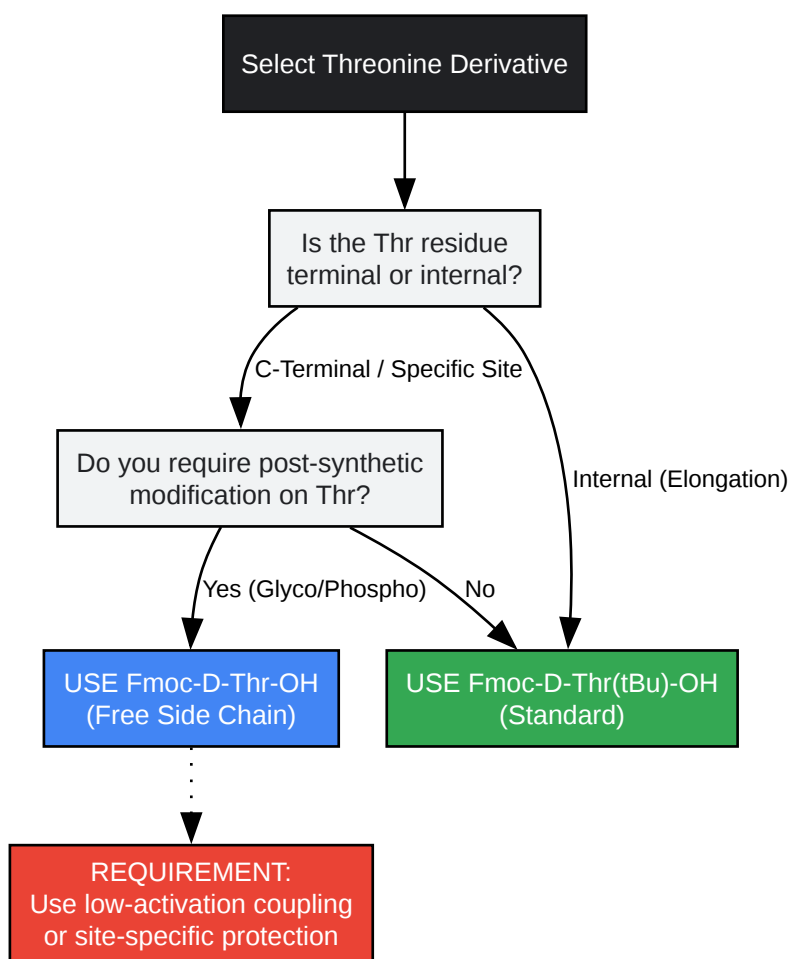
The "Free Hydroxyl" Dilemma

In standard Solid Phase Peptide Synthesis (SPPS), the side-chain hydroxyl of threonine is nucleophilic. If **Fmoc-D-Thr-OH** (free -OH) is used during chain elongation, the activated carboxyl group of the next incoming amino acid can react with this hydroxyl group (O-acylation) rather than the N-terminus, leading to branched peptides and termination sequences [2].

Why use **Fmoc-D-Thr-OH** instead of Fmoc-D-Thr(tBu)-OH? Despite the risks, the free hydroxyl form is essential for:

- Site-Specific Modifications: Introduction of phosphorylation or glycosylation on the solid support after peptide assembly.
- Cyclization: Forming depsipeptides (ester linkages) or lactones.
- Cost Efficiency: In very short peptides where O-acylation kinetics are slow, the cheaper free-OH version may be viable (though not recommended for high purity).

Decision Matrix: Selection of Reagent



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Figure 2: Decision workflow for selecting the correct Threonine derivative to prevent synthetic failure.

Part 3: Experimental Protocols

Solubility & Handling

Fmoc-D-Thr-OH is moderately soluble in DMF and NMP.

- Protocol: Dissolve at 0.2 M to 0.5 M in DMF.
- Caution: Avoid long-term storage in solution. The free hydroxyl can induce slow autolysis or rearrangement. Prepare fresh immediately before coupling.

Coupling Protocol (Minimizing Racemization)

When coupling **Fmoc-D-Thr-OH**, racemization (conversion of D to L) is a risk during activation, particularly via the oxazolone mechanism [3].

Recommended Reagents: DIC/Oxyma Pure or HATU/HOAt. Avoid: High concentrations of tertiary bases (DIPEA) for prolonged periods if using uronium salts (HBTU/HATU), as base-catalyzed racemization is accelerated.

Step-by-Step Workflow:

- Resin Preparation: Swell resin (e.g., Rink Amide or Wang) in DMF for 30 min.
- Deprotection: Treat with 20% Piperidine in DMF (2 x 5 min). Wash DMF x 5.
 - Note: Monitor UV (290 nm) for dibenzofulvene removal.
- Activation (Standard):
 - Mix **Fmoc-D-Thr-OH** (3 eq), HATU (2.9 eq), and DIPEA (6 eq) in DMF.
 - Critical: Pre-activate for only 30-60 seconds to minimize racemization before adding to resin.
- Coupling: Add mixture to resin. Shake for 45–60 min at Room Temp.
- Wash: DMF x 4, DCM x 2.
- Kaiser Test: Verify coupling completion (Blue = Free Amine/Incomplete; Yellow = Complete).

Prevention of O-Acylation (If continuing synthesis)

If you must extend the peptide chain after coupling **Fmoc-D-Thr-OH** (free side chain), you must block the hydroxyl group or use highly selective coupling conditions for the next amino acid.

- Strategy: Acetylate the hydroxyl if it is not the target of modification, or use "active esters" (Pentafluorophenyl esters, OPfp) for the next residue, which are less likely to acylate the hydroxyl than uronium-activated species.

Part 4: Quality Control & Troubleshooting

Analytical Expectations[3][4]

- HPLC: **Fmoc-D-Thr-OH** elutes slightly differently than its L-isomer on chiral columns (e.g., Chiralpak). On standard C18, they may co-elute.
- Mass Spectrometry: ESI-MS should show

Da.
- Common Impurity: Fmoc-

-Ala-OH (from rearrangement) or D-allo-Thr isomers.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Branched Peptide	O-acylation of free Thr-OH	Use Fmoc-D-Thr(tBu)-OH or acetylation cap.
Racemization	High base concentration or Temp	Switch to DIC/Oxyma; Keep T < 40°C.
Incomplete Coupling	Steric hindrance at Beta-carbon	Double couple; Increase time; Use HATU.
Low Solubility	Aggregation or old reagent	Sonication; Add 1% Triton X-100 or use NMP.

References

- Isidro-Llobet, A., et al. (2009). "Amino Acid-Protecting Groups." [2][3][4] Chemical Reviews, 109(6), 2455-2504. [[Link](#)]
- Albericio, F., & Tyley, A. (2013). [5] "Fmoc-Solid Phase Peptide Synthesis." Methods in Molecular Biology. [[Link](#)]

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Sources

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- To cite this document: BenchChem. [Technical Guide: Fmoc-D-Thr-OH – Structural Analysis & Application in Peptide Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1142321/docs#technical-guide-fmoc-d-thr-oh-structural-analysis-application-in-peptide-synthesis\]](https://www.benchchem.com/product/b1142321/docs#technical-guide-fmoc-d-thr-oh-structural-analysis-application-in-peptide-synthesis)

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